

long-term stability and storage of PPQ-102 solutions

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Compound of Interest

Compound Name: PPQ-102

Cat. No.: B1684367

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Technical Support Center: PPQ-102 Solutions

Welcome to the technical support center for **PPQ-102**, a potent and selective inhibitor of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel. This resource is designed to assist researchers, scientists, and drug development professionals in the proper handling, storage, and troubleshooting of **PPQ-102** solutions to ensure the integrity and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the long-term stability and storage of **PPQ-102** solutions.

Q1: How should I store the solid (powder) form of **PPQ-102**?

A1: The solid form of **PPQ-102** is stable for extended periods when stored under the correct conditions. For optimal stability, we recommend the following:

Storage Temperature	Duration
-20°C	Up to 3 years
4°C	Up to 2 years

It is crucial to store the powder in a tightly sealed container to protect it from moisture and light.

Q2: What is the recommended solvent for preparing **PPQ-102** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is the most commonly used solvent for preparing concentrated stock solutions of **PPQ-102**. It is soluble in DMSO up to 50 mg/mL.^[1] For cell-based assays, ensure the final concentration of DMSO in your culture medium is less than 0.5% to avoid cellular toxicity.^[2]

Q3: How should I store **PPQ-102** stock solutions in DMSO?

A3: Proper storage of **PPQ-102** stock solutions is critical to maintain its activity. To prevent degradation, it is highly recommended to aliquot the stock solution into single-use volumes and store them at low temperatures. This practice minimizes the number of freeze-thaw cycles, which can degrade the compound over time.

Storage Temperature	Duration
-80°C	Up to 2 years ^{[1][3]}
-20°C	Up to 1 year ^{[1][3]}

Q4: Can I store **PPQ-102** solutions at room temperature?

A4: It is not recommended to store **PPQ-102** solutions at room temperature for extended periods, as this can lead to degradation. For short-term handling during experiments, keep the solution on ice and protected from light.

Q5: Is **PPQ-102** sensitive to light?

A5: While specific photostability data for **PPQ-102** is not extensively published, it is a general best practice to protect all small molecule solutions from light to prevent potential photodegradation. Store solutions in amber vials or wrap containers in aluminum foil.

Q6: I observed precipitation in my **PPQ-102** stock solution after thawing. What should I do?

A6: Precipitation upon thawing can occur, especially with concentrated stock solutions. To redissolve the compound, gently warm the vial to room temperature and vortex it thoroughly. If

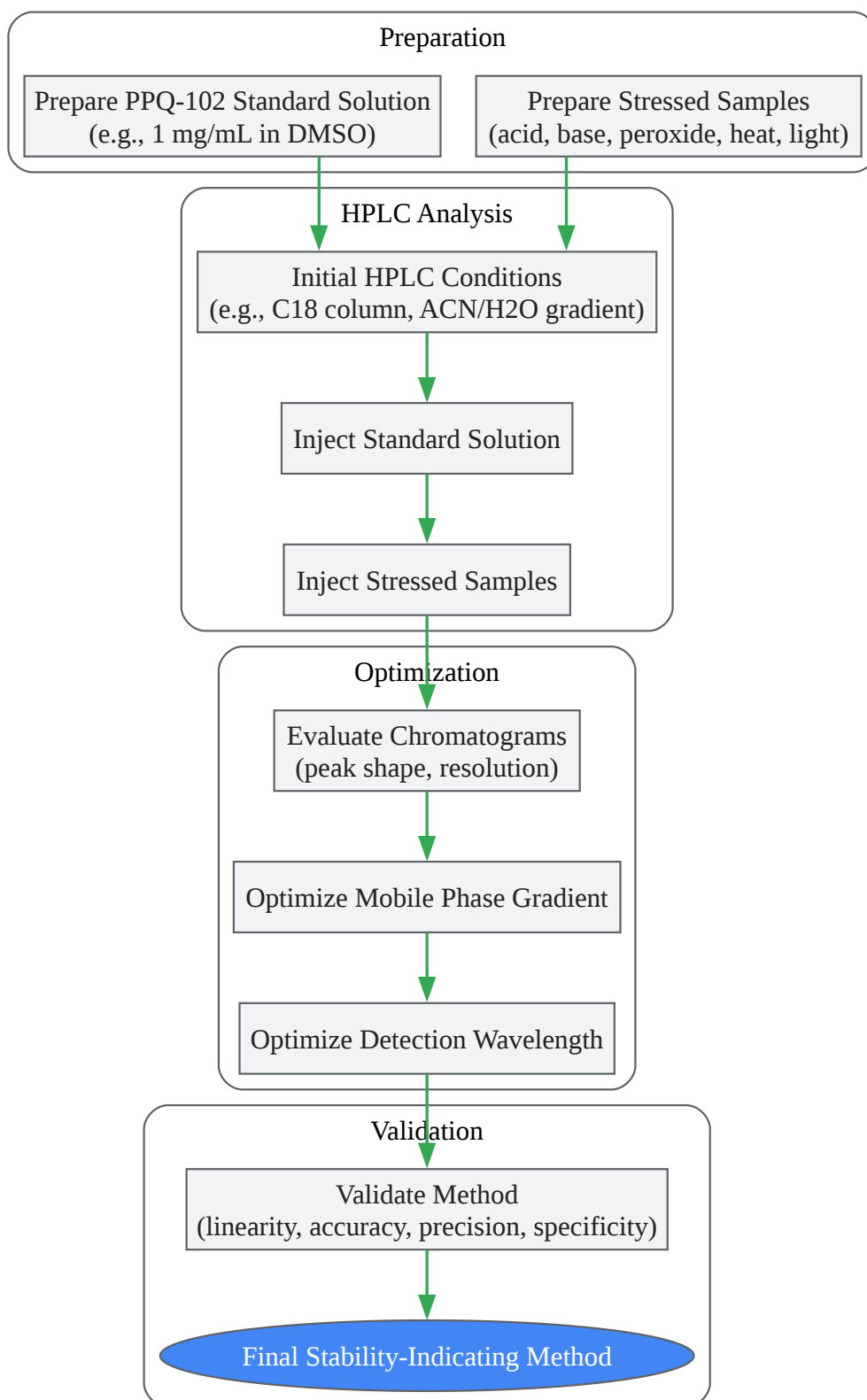
precipitation persists, brief sonication may be helpful. To avoid this issue, consider preparing aliquots at a concentration that remains stable upon freezing and thawing.

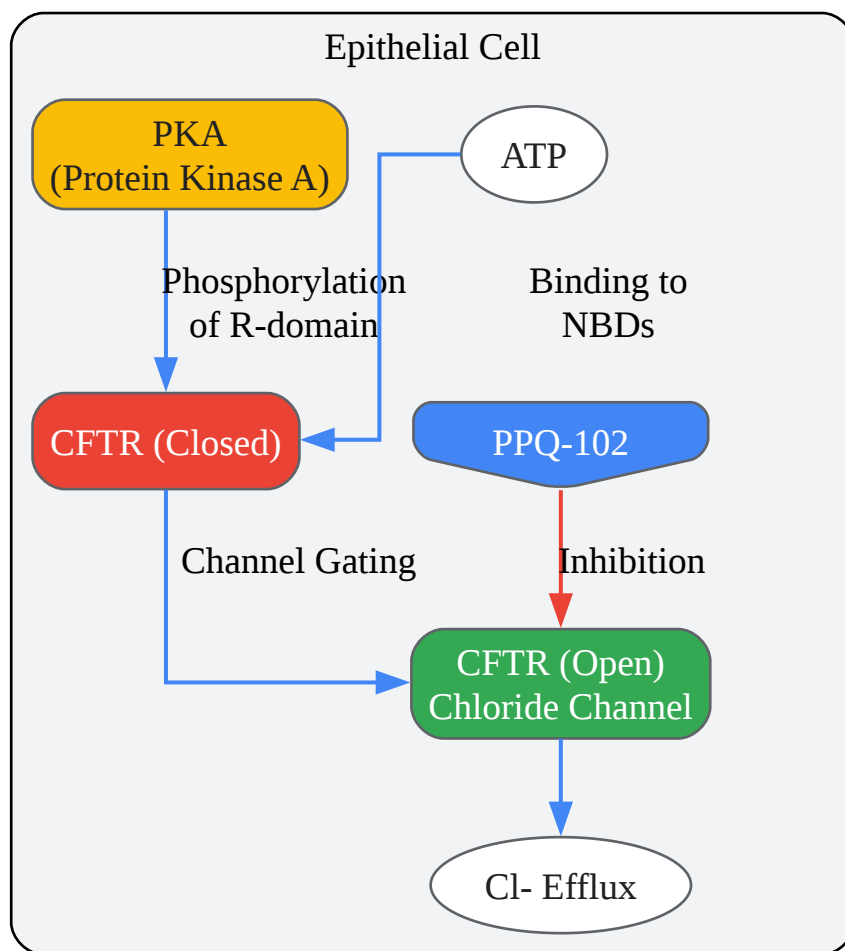
Troubleshooting Guides

This section provides a systematic approach to resolving common issues encountered during the use of **PPQ-102** solutions.

Issue 1: Inconsistent or No Inhibitory Effect Observed

If you are not observing the expected inhibitory effect of **PPQ-102** on CFTR activity, consider the following troubleshooting steps.





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